

lactamide storage conditions and shelf life

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Compound Focus: Lactamide

CAS No.: 2043-43-8

Cat. No.: S532337

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Lactamide: Basic Properties & Storage

The table below summarizes the key physical and chemical information for **Lactamide**, which forms the basis for its storage conditions.

Property	Specification
CAS RN	2043-43-8 [1] [2]
Molecular Formula	C ₃ H ₇ NO ₂ [1] [2]
Molecular Weight	89.09 g/mol [1] [2]
Physical Appearance	White to almost white powder to crystal [2]
Melting Point	77°C to 80°C [2]
Recommended Storage	Room temperature, in a cool and dark place (<15°C is recommended); store under inert gas [2]. Hygroscopic [2].

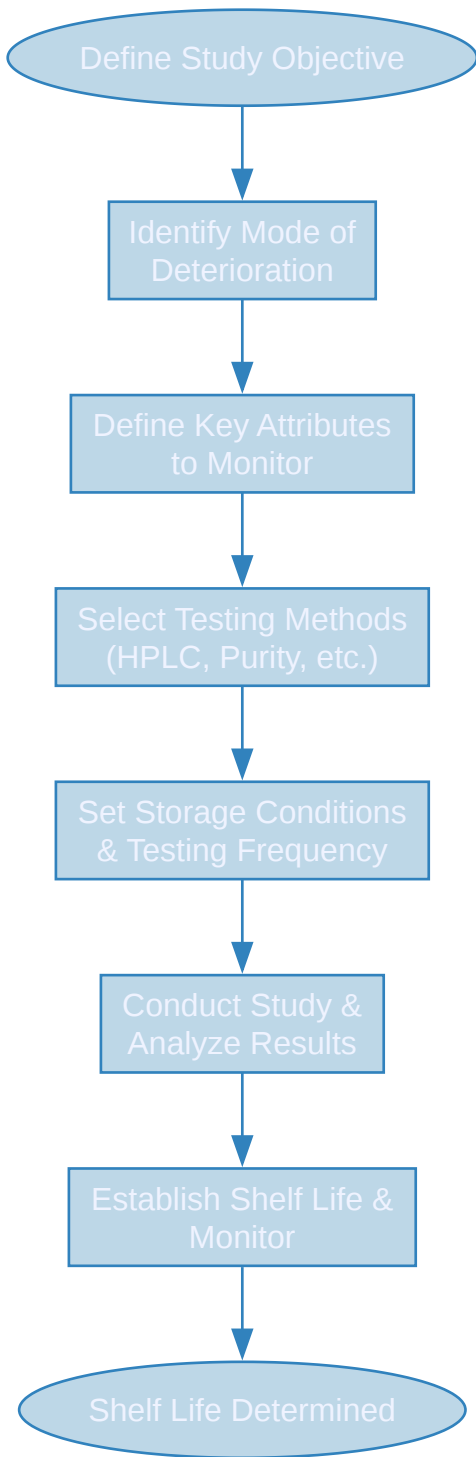
Storage Conditions & Handling

Adhering to the following storage and handling conditions is critical for maintaining **Lactamide**'s stability in a laboratory setting.

Aspect	Recommendation
Temperature	Store at room temperature. A cool place below 15°C is recommended [2].
Environment	Store under an inert gas [2].
Humidity Control	Due to its hygroscopic nature, it must be protected from moisture [2]. Store in a tightly closed container [1].
Light Sensitivity	Store in a dark place [2].
Incompatibilities	Oxidizing agents, reducing agents, and water [1].
Safe Handling	Avoid contact with skin and eyes. May cause skin irritation and serious eye irritation. Wear protective gloves and eye/face protection [1].

Determining Shelf Life Through Stability Studies

For a chemical like **Lactamide**, the shelf life is determined empirically through stability studies, as there is no pre-defined expiration date. The following workflow outlines the core process for conducting these studies, which is a standard practice in pharmaceutical development [3].



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Detailed Experimental Protocol for Stability Testing

Based on the workflow above, here is a detailed methodology for conducting a stability study to determine **Lactamide's** shelf life [3] [4].

- **Define Key Attributes to Monitor:**

- **Purity:** The primary indicator of stability. A drop in purity below a pre-set specification (e.g., from >98.0% to <95.0%) would indicate the end of shelf life [2].
- **Appearance:** Monitor for any physical changes, such as discoloration or clumping due to moisture absorption [2] [4].
- **Melting Point:** A significant shift from the specified range (77-80°C) can indicate chemical degradation [2].

- **Select Testing Methods:**

- **Purity Analysis:** Use a validated High-Performance Liquid Chromatography (HPLC) method, similar to those used for other sensitive compounds like β -lactam antibiotics [5]. The method should be able to separate and quantify **Lactamide** from any degradation products.
- **Appearance:** Visual inspection against a white background under controlled lighting.
- **Melting Point:** Determine using a calibrated melting point apparatus.

- **Set Storage Conditions & Testing Frequency:**

- **Long-term Testing:** Store samples at the recommended condition of $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and 60% RH $\pm 5\%$ RH [3]. This simulates the actual storage environment.
- **Accelerated Testing:** Store additional samples at $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and 75% RH $\pm 5\%$ RH [3]. This stresses the material to rapidly predict degradation patterns.
- **Testing Intervals:** Test the samples initially, at 3, 6, and 9 months for accelerated conditions, and at 0, 3, 6, 9, 12, 18, 24, and 36 months for long-term conditions [3].

Frequently Asked Questions (FAQs)

Q1: What is the typical shelf life of Lactamide? There is no universally defined shelf life. It is specific to the manufacturing batch and storage conditions. The supplier's Certificate of Analysis (CoA) may provide a suggested retest date. For critical applications, you should establish the shelf life internally via the stability studies outlined above [4].

Q2: How should I handle Lactamide if it has been exposed to moisture? If you suspect moisture exposure (e.g., the powder appears clumped), the material should be considered potentially degraded. Do not

use it for critical experiments. Visually inspect it and check its melting point. For purity-critical work, it is safest to discard the material.

Q3: What is the best way to package Lactamide for long-term storage? For maximum stability, store **Lactamide** in an opaque glass container sealed under an inert gas (e.g., nitrogen or argon) with a desiccant pack to control moisture. Always keep the container tightly closed [2].

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To cite this document: Smolecule. [lactamide storage conditions and shelf life]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b532337#lactamide-storage-conditions-and-shelf-life>]

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